

An In-depth Technical Guide to 1-Phenyl-2-nitropropene (P2NP)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	[1,2,4]Triazolo[1,5-a][1,3,5]triazin-7-amine
CAS No.:	1489-04-9
Cat. No.:	B072735

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Foreword: This document provides a comprehensive technical overview of 1-Phenyl-2-nitropropene (P2NP), a significant chemical intermediate. It is intended for an audience of researchers, scientists, and drug development professionals. The guide delves into the compound's physicochemical properties, synthesis, reactivity, and applications, while placing a strong emphasis on its associated hazards and requisite safety protocols. Note: The CAS number 1489-04-9 is infrequently associated with this compound; the most commonly cited identifier is CAS Number 705-60-2.[1][2][3][4][5]

Section 1: Chemical Identity and Physicochemical Profile

1-Phenyl-2-nitropropene, commonly abbreviated as P2NP, is an aromatic nitroalkene compound.[1][3] Its structure features a phenyl group and a nitro group attached to a propene backbone, a configuration that dictates its chemical behavior and synthetic utility.[3][6] At room temperature, P2NP is a light-yellow crystalline solid with a distinct odor.[1][3][7][8]

Core Properties

A summary of the key physicochemical properties of P2NP is presented below, compiled from various authoritative sources.



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Spectroscopic Data

Spectroscopic analysis is critical for the identification and characterization of P2NP.

Comprehensive spectral data has been reported in the literature, confirming its molecular structure.^{[9][10][11][12]} Key techniques include:

- Mass Spectrometry (MS): Provides information on the mass-to-charge ratio, confirming the molecular weight.^{[2][13]}
- Infrared (IR) Spectroscopy: Identifies characteristic functional groups, such as the nitro group (NO₂) and the carbon-carbon double bond (C=C).^[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ¹³C NMR spectra are used to elucidate the precise arrangement of hydrogen and carbon atoms within the molecule.^[2]
- Raman Spectroscopy: Complements IR spectroscopy for vibrational analysis.^{[2][9]}

Section 2: Synthesis and Reactivity

The chemical versatility of P2NP stems from its unique structural arrangement, particularly the conjugation of the nitro group with the alkene and the phenyl ring.^{[14][15]}

Primary Synthesis Pathway: The Henry Reaction

The most common laboratory and industrial synthesis of P2NP is the Henry Reaction (also known as a nitroaldol reaction), a variant of the Knoevenagel condensation.^{[1][6][7][16]} This reaction involves the base-catalyzed condensation of benzaldehyde with nitroethane.^{[1][4][6]}

The causality behind this choice of reactants is straightforward: benzaldehyde provides the phenyl ring and the first carbon of the propene chain, while nitroethane provides the remaining two carbons and the essential nitro group. A basic catalyst, such as n-butylamine or cyclohexylamine, is required to deprotonate nitroethane, forming a resonance-stabilized anion that subsequently acts as a nucleophile.^{[1][16]}



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Caption: The Henry Reaction workflow for P2NP synthesis.

Experimental Protocol: Synthesis via Henry Reaction^{[17][18]}

- Reagents: Benzaldehyde, nitroethane, and a basic catalyst (e.g., n-butylamine, cyclohexylamine).^{[1][17]}
- Procedure:
 - Combine equimolar amounts of benzaldehyde and nitroethane in a suitable flask with a catalytic amount of the base.^{[4][17]} An organic solvent like ethanol may be used.^{[17][18]}

- The mixture is typically refluxed or heated for several hours to facilitate the condensation and subsequent dehydration.[17][18]
- Upon cooling, the P2NP product often crystallizes out of the solution.[17][18]
- The crude product is collected via filtration and can be purified by recrystallization from a suitable solvent, such as ethanol or isopropanol, to yield the final yellow crystalline solid. [6][7][18]

Key Reactivity Profile

The reactivity of P2NP is dominated by the electron-withdrawing nature of the nitro group, which polarizes the carbon-carbon double bond.[14][15] This makes the β -carbon electrophilic and susceptible to attack by nucleophiles.

- Michael Addition: P2NP is an excellent Michael acceptor, reacting with a wide range of nucleophiles like amines, alcohols, and thiols.[14][15][16] This reaction is fundamental to its use as a building block in more complex molecular syntheses.[16]
- Reduction Reactions: The nitroalkene moiety can be readily reduced. This is the most critical reaction in both pharmaceutical and clandestine applications.
 - Reduction to Amphetamine: Strong reducing agents, such as lithium aluminum hydride (LAH), Raney nickel, or catalytic hydrogenation (e.g., with a Palladium or Platinum catalyst), can reduce both the double bond and the nitro group to yield 1-phenyl-2-aminopropane (amphetamine).[1][4][16][19]
 - Reduction to Phenylacetone (P2P): Under different conditions, P2NP can be reduced to phenylacetone (1-phenyl-2-propanone or P2P), another key precursor in the synthesis of amphetamine and methamphetamine.[1][4][16] This can be achieved using agents like iron in the presence of an acid.[1]



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Sources

- [1. Phenyl-2-nitropropene - Wikipedia \[en.wikipedia.org\]](#)
- [2. 1-Phenyl-2-nitropropene | C9H9NO2 | CID 1549520 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Page loading... \[guidechem.com\]](#)
- [4. What is 1-Phenyl-2-nitropropene?_Chemicalbook \[chemicalbook.com\]](#)
- [5. caymanchem.com \[caymanchem.com\]](#)
- [6. bloomtechz.com \[bloomtechz.com\]](#)
- [7. safrole.com \[safrole.com\]](#)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [9. 1-Phenyl-2-nitropropene | 705-60-2 \[chemicalbook.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. scribd.com \[scribd.com\]](#)

- [12. butlerov.com \[butlerov.com\]](#)
- [13. 1-Phenyl-2-nitropropene\(705-60-2\) MS spectrum \[chemicalbook.com\]](#)
- [14. 1-Phenyl-2-nitropropene: properties, applications and safety_Chemicalbook \[chemicalbook.com\]](#)
- [15. bloomtechz.com \[bloomtechz.com\]](#)
- [16. Buy 1-Phenyl-2-nitropropene | 705-60-2 | >98% \[smolecule.com\]](#)
- [17. benchchem.com \[benchchem.com\]](#)
- [18. Synthesis of Phenyl-2-Nitropropene - \[www.rhodium.ws\] \[chemistry.mdma.ch\]](#)
- [19. chemistry.mdma.ch \[chemistry.mdma.ch\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Phenyl-2-nitropropene (P2NP)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b072735#cas-number-1489-04-9-properties-and-hazards\]](https://www.benchchem.com/product/b072735#cas-number-1489-04-9-properties-and-hazards)

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